

Application Note: Utilizing the AC915 Accelerometer for Structural Health Monitoring Research

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Compound of Interest

Compound Name: AC915

Cat. No.: B15555702

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Introduction

Structural Health Monitoring (SHM) is a critical field of study for ensuring the safety and longevity of civil infrastructure.^[1] Continuous monitoring of structures like bridges, buildings, and pipelines allows for the early detection of damage or degradation, enabling timely maintenance and preventing catastrophic failures.^[1] Accelerometers are fundamental sensors in SHM, used to measure vibrations and dynamic responses of structures to ambient or induced forces. This application note details the use of the CTC **AC915**, an intrinsically safe accelerometer, for SHM research applications. The **AC915** is particularly suited for monitoring structures in hazardous environments where flammable gases or dust may be present.^[2]

Product Specifications: CTC **AC915** Series Accelerometer

The **AC915** is a high-performance, low-capacitance, intrinsically safe accelerometer designed for industrial use in condition monitoring and predictive maintenance.^{[2][3]} Its robust design and safety ratings make it a suitable candidate for demanding SHM research projects.^{[4][5][6]}

Performance Specifications	Value
Sensitivity ($\pm 10\%$)	100 mV/g[3]
Frequency Response ($\pm 3\text{dB}$)	30-900,000 CPM (0.5 - 15,000 Hz)[3]
Dynamic Range	± 50 g, peak[3]
Settling Time	< 3 Seconds[3]
Spectral Noise @ 10 Hz	30 $\mu\text{g}/\sqrt{\text{Hz}}$ [3]
Spectral Noise @ 100 Hz	19 $\mu\text{g}/\sqrt{\text{Hz}}$ [3]
Spectral Noise @ 1000 Hz	15 $\mu\text{g}/\sqrt{\text{Hz}}$ [3]
Resonant Frequency	1,380,000 CPM (23,000 Hz)[3]
Electrical Specifications	Value
Power Requirements (Voltage Source)	18-28 VDC[2]
Constant Current Excitation	2-10 mA[3]
Output Impedance	< 100 ohm[3]
Bias Output Voltage	10-14 VDC[3]
Case Isolation	>108 ohm[3]

Physical and Environmental Specifications	Value
Sensing Element	PZT Ceramic[3]
Sensing Structure	Shear Mode[3]
Weight	3.2 oz (91 grams)[3]
Case Material	316L Stainless Steel[2][3]
Connector	2 Pin MIL-C-5015[2]
Mounting	1/4-28[3]
Mounting Torque	2 to 5 ft. lbs. (2.7 to 6.8 Nm)[3]
Temperature Range	-40 to 250°F (-40 to 121°C)[3]
Maximum Shock Protection	5,000 g, peak[3]
Sealing	IP68[3]

Experimental Protocol: Modal Analysis of a Steel I-Beam

This protocol outlines a typical experiment for determining the modal properties (natural frequencies, damping ratios, and mode shapes) of a structure using the **AC915** accelerometers.

1. Objective: To identify the fundamental modal parameters of a steel I-beam using vibration data collected by **AC915** accelerometers.

2. Materials:

- CTC **AC915** Accelerometers (minimum of 3)
- Mounting studs (1/4-28)
- Data Acquisition System (DAQ) with IEPE signal conditioning (e.g., Dewesoft or Campbell Scientific systems)[7][8]
- Modal hammer with a force transducer
- Cabling (approved for use with **AC915** in the testing environment)

- Steel I-beam test structure
- Analysis software (e.g., DewesoftX, MATLAB)

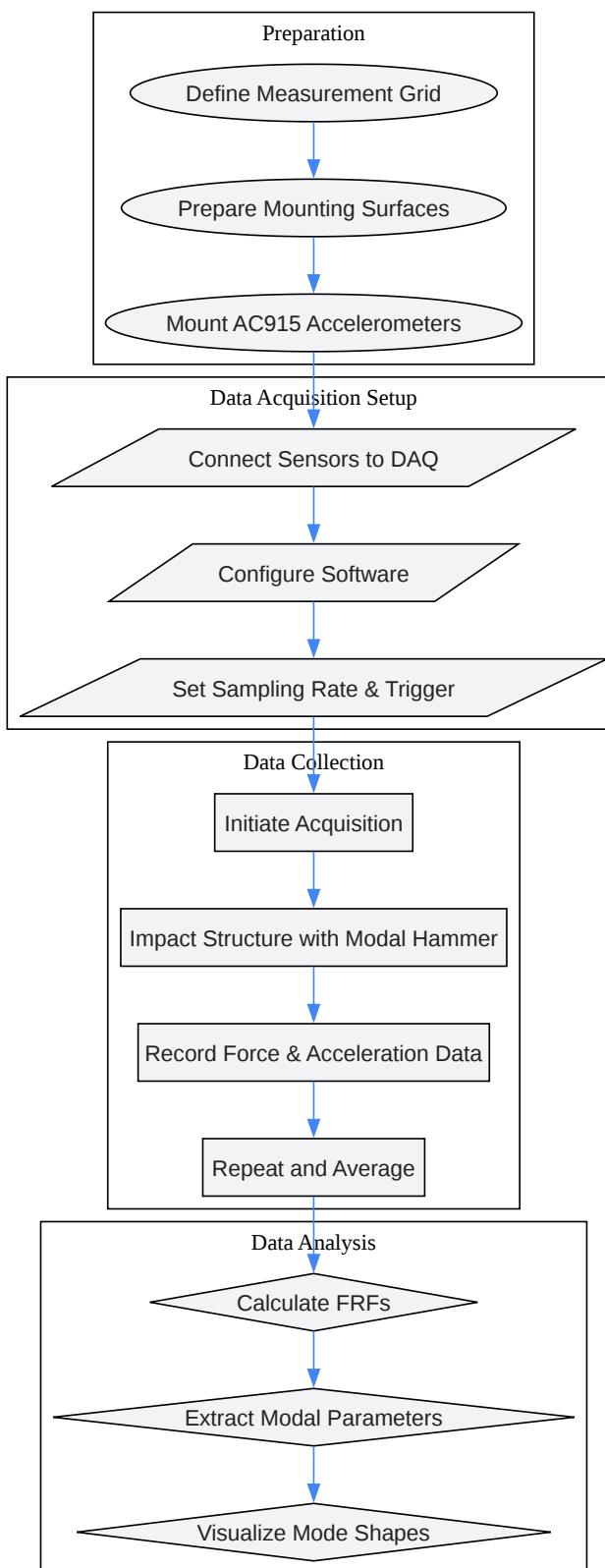
3. Procedure:

- Sensor Installation:
 - Define a grid of measurement points along the length of the I-beam.
 - At each designated point, ensure a clean, flat, and smooth surface for mounting.
 - Drill and tap a 1/4-28 hole at each point.
 - Apply a light coating of silicone grease to the mounting surface to ensure good contact.
 - Mount the **AC915** accelerometers to the beam using the mounting studs, applying the recommended torque of 2 to 5 ft. lbs.[3]
 - Connect the accelerometers to the DAQ system using appropriate cabling.
- Data Acquisition Setup:
 - Configure the DAQ software to recognize the **AC915** accelerometers and the modal hammer.
 - Set the input sensitivity for each accelerometer channel to 100 mV/g.
 - Set the sampling rate to at least twice the maximum frequency of interest (e.g., for a 1000 Hz range of interest, a sampling rate of 2560 Hz is appropriate).
 - Configure a trigger for the data acquisition based on the force input from the modal hammer.
- Data Collection:
 - Select an appropriate impact point on the I-beam.
 - Initiate the data acquisition in the software.

- Strike the impact point firmly with the modal hammer to excite the structure.
- Ensure a good quality impact with no double hits.
- Record the acceleration responses from all **AC915** sensors and the force input from the hammer.
- Repeat the impact several times (e.g., 3-5 times) and average the results to improve the signal-to-noise ratio.

- Data Analysis:
 - Calculate the Frequency Response Functions (FRFs) between the input force from the hammer and the output acceleration from each **AC915** sensor.
 - Use modal analysis software to analyze the FRFs and extract the modal parameters:
 - Natural Frequencies: Peaks in the FRF magnitude plots.
 - Damping Ratios: Bandwidth of the FRF peaks.
 - Mode Shapes: Animation of the structural deformation at each natural frequency based on the magnitude and phase of the FRFs from all sensor locations.

Visualizations

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Caption: Experimental workflow for modal analysis using the **AC915** accelerometer.



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Caption: Conceptual data flow from structural vibration to health data.

Conclusion

The CTC **AC915** accelerometer is a reliable and robust sensor for structural health monitoring research, particularly in environments requiring intrinsic safety. Its high sensitivity and wide frequency response allow for the accurate measurement of structural vibrations. The detailed specifications and experimental protocol provided in this application note serve as a guide for researchers and scientists to effectively utilize the **AC915** in their SHM studies. The integration of such high-quality sensors with advanced data acquisition and analysis techniques is paramount for advancing the understanding of structural behavior and ensuring the resilience of our infrastructure.

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- To cite this document: BenchChem. [Application Note: Utilizing the AC915 Accelerometer for Structural Health Monitoring Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15555702#using-the-ac915-for-structural-health-monitoring-research>]

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